Structure-Activity Relationship (SAR) Studies of 2-Phenyl-4-Pyrimidinol Analogs

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Compound of Interest

Compound Name:	*5-(Methylsulfonyl)-2-phenyl-4-pyrimidinol*
CAS No.:	*339108-29-1*
Cat. No.:	*B2889879*

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A Rational Design & Optimization Guide

Part 1: The Scaffold & Pharmacophore (The "Chameleon" Effect)

The 2-phenyl-4-pyrimidinol scaffold is a privileged structure in medicinal chemistry, serving as a template for kinase inhibitors, antimicrobial agents, and receptor modulators. Its utility stems from its ability to mimic the purine base of ATP, allowing it to interrogate the ATP-binding pockets of various enzymes.

However, working with this scaffold requires a nuanced understanding of tautomerism.

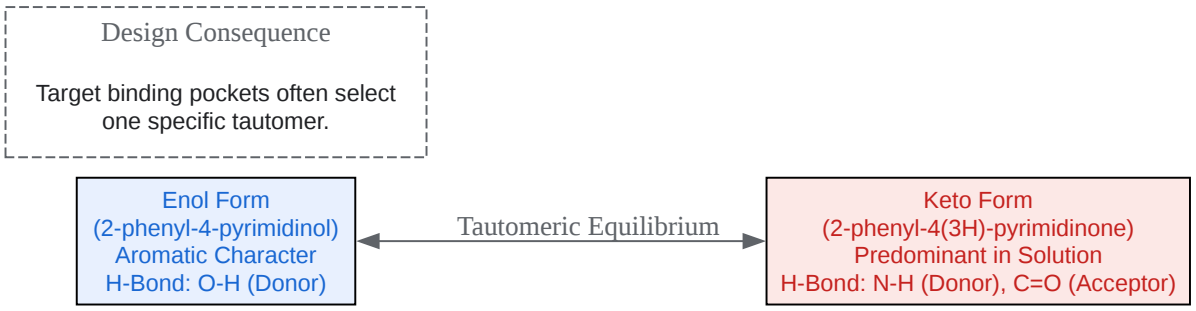
The Tautomeric Trap

A common pitfall in the design of 4-pyrimidinol analogs is neglecting the keto-enol equilibrium. While often drawn as the "enol" (4-hydroxy) form in chemical catalogs, these compounds predominantly exist as the 4(3H)-pyrimidinone (keto) tautomer in solution and the solid state.

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- Implication for Docking: If you dock only the enol form, you may miss critical hydrogen bond donor interactions provided by the N3-H of the keto form.
- Implication for Synthesis: Alkylation of the "hydroxyl" group can occur at either the Oxygen (O-alkylation) or the Nitrogen (N-alkylation), depending on the base, solvent, and electrophile used.

Field-Proven Insight: When designing analogs, do not treat the C4-oxygen solely as a hydrogen bond acceptor. In the keto form, the adjacent N3 is a donor, and the C4-carbonyl is an acceptor, creating a specific donor-acceptor motif essential for binding in many kinase hinge regions.



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Figure 1: The keto-enol tautomerism of the 2-phenyl-4-pyrimidinol scaffold. Understanding this equilibrium is critical for accurate molecular modeling and synthetic planning.

Part 2: Synthetic Strategy

To explore the SAR of this scaffold, a modular synthetic approach is required. The most robust method involves the condensation of benzamidines with

-keto esters. This route allows for independent variation of the phenyl ring (via the benzamidine) and the pyrimidine core (via the ester).

Protocol 1: Modular Cyclocondensation

Objective: Synthesis of 6-substituted-2-phenyl-4(3H)-pyrimidinones.

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- Reagents: Substituted benzamidine hydrochloride (1.0 eq),

  -keto ester (e.g., ethyl acetoacetate, 1.1 eq), Sodium ethoxide (NaOEt, 2.5 eq).

- Solvent: Absolute Ethanol (EtOH).

- Procedure:

  - Dissolve Na metal in dry EtOH to generate NaOEt in situ.

  - Add the benzamidine hydrochloride and stir for 30 min at room temperature to liberate the free base.

  - Add the

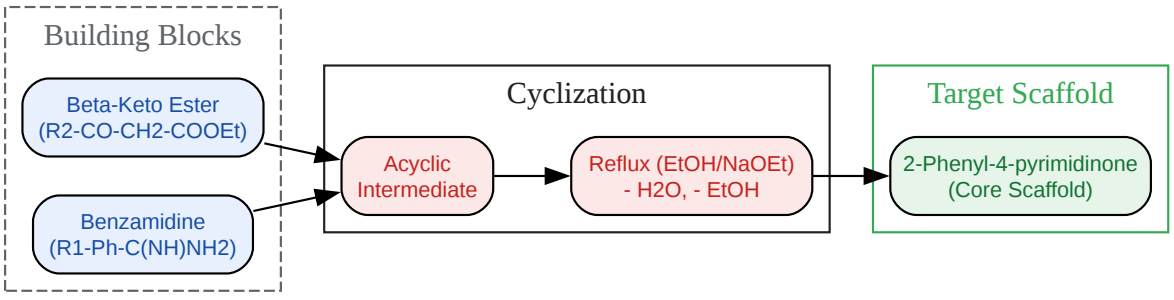
    -keto ester dropwise.

  - Reflux the mixture for 4–12 hours. Monitor via TLC (Mobile phase: 5% MeOH in DCM).

  - Workup: Evaporate solvent. Dissolve residue in water. Acidify carefully with glacial acetic acid to pH ~5. The product usually precipitates as a white/off-white solid.

  - Purification: Recrystallization from EtOH/Water is preferred over column chromatography due to the high polarity of the pyrimidinone.

Critical Control: Ensure the benzamidine is free of nitrile precursors, which can poison the reaction. If using commercial benzamidine HCl, dry it under vacuum before use to remove hygroscopic water.



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Figure 2: The cyclocondensation workflow. This modular approach allows for the systematic generation of libraries by varying the R1 (phenyl) and R2 (pyrimidine C6) substituents.

Part 3: SAR Exploration Zones

To optimize biological activity, the scaffold is divided into three zones of modification.

Zone A: The Phenyl Ring (Position 2)

This region typically occupies a hydrophobic pocket or interacts with solvent.

- Electronic Tuning: Electron-withdrawing groups (EWGs) like -F, -Cl, or -CF3 at the para-position often improve metabolic stability (blocking P450 oxidation) and increase lipophilicity.
- Steric Constraints:Ortho-substitution can twist the phenyl ring out of coplanarity with the pyrimidine. This "twist" is sometimes required to fit into narrow binding clefts (e.g., in certain kinase selectivity pockets).
- Solubility Handle: Introduction of a morpholine or piperazine tail at the para-position can significantly improve aqueous solubility without abolishing binding.

Zone B: The Pyrimidine Core (Positions 5 & 6)

- Position 6 (R2 in Fig 2): Derived from the

  -keto ester. Bulky alkyl or aryl groups here can enhance hydrophobic interactions.
- Position 5: This is the most sensitive region.
  - Small groups (F, Me): Often tolerated and can modulate the pKa of the ring nitrogens.
  - Large groups: Often clash with the target protein unless a specific "gatekeeper" pocket exists.
  - Halogenation: Bromination at C5 (using NBS) allows for further functionalization via Suzuki or Sonogashira coupling, enabling "fragment-based" growth.

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Zone C: The "Hydroxyl" (Position 4)

This is the functional switch.

- OH/Oxo: Retain for H-bond donor/acceptor motifs (e.g., kinase hinge binding).
- O-Alkylation: Locks the molecule in the "enol-ether" form. Useful if the target requires a hydrophobic surface at this position.
- Cl (Chlorination): Converting the OH to Cl (using $POCl_3$) creates a reactive intermediate. This Cl can be displaced by amines to form 2-phenyl-4-aminopyrimidines, a class that includes drugs like Imatinib analogs.

Table 1: SAR Decision Matrix

Modification Zone	Chemical Handle	Biological Effect	Optimization Goal
Zone A (Phenyl)	p-Fluoro / p-Chloro	Increased Metabolic Stability	Block CYP450 oxidation sites.
m-Carboxamide	H-Bonding	Pick up specific side-chain interactions.	
Zone B (Core)	C5-Bromo	Synthetic Handle	Allow late-stage diversification (Suzuki).
C6-Methyl	Steric Bulk	Fill hydrophobic pockets; restrict conformation.	
Zone C (C4-OH)	C4-Cl C4-NH-R	Solubility & Potency	Convert to amine for better kinase hinge binding.

Part 4: Biological Evaluation & Protocols

Protocol 2: In Vitro Kinase Inhibition Assay (General)

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Since many 2-phenyl-4-pyrimidinol analogs target kinases (e.g., BTK, VEGFR), a standard FRET-based assay is recommended for primary screening.

- Assay Buffer: 50 mM HEPES (pH 7.5), 10 mM MgCl2, 1 mM EGTA, 0.01% Brij-35.
- Substrate: Fluorescein-labeled peptide substrate specific to the target kinase.
- Procedure:
  - Prepare 3-fold serial dilutions of the test compound in DMSO.
  - Add kinase enzyme to the microplate wells.
  - Add compound solution (keep final DMSO < 1%). Incubate 15 min.
  - Initiate reaction by adding ATP (at

    concentration) and substrate.
  - Incubate for 60 min at room temperature.
  - Stop reaction (e.g., EDTA) and read fluorescence.
- Data Analysis: Plot % Inhibition vs. Log[Compound]. Calculate IC50 using non-linear regression (Sigmoidal Dose-Response).

Self-Validating Step: Always include a reference inhibitor (e.g., Sunitinib or Ibrutinib) in every plate. If the reference IC50 deviates by >3-fold from historical data, the assay is invalid.

Part 5: References

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